

Information on Gastrofensin AN 5 Free Base Currently Unavailable in Public Domain

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gastrofensin AN 5 free base*

Cat. No.: *B15554318*

[Get Quote](#)

A thorough investigation into the reproducibility of results for **Gastrofensin AN 5 free base** could not be conducted due to a lack of publicly available scientific literature and experimental data.

Searches for "**Gastrofensin AN 5 free base**" and its corresponding CAS number, 89845-16-9, primarily lead to listings by chemical suppliers. While these sources confirm the compound's existence, providing its chemical formula (C19H21ClN2O2) and molecular weight (344.84 g/mol), they do not offer any details regarding its biological function, mechanism of action, or application in research or drug development.

Consequently, the core requirements for generating a comparative guide—including quantitative performance data, experimental protocols, and signaling pathways—cannot be met at this time. There are no available studies to analyze for reproducibility, nor are there established alternatives to compare it against.

Researchers, scientists, and drug development professionals interested in this compound are advised to seek information from the manufacturer or proprietary chemical databases. Without access to foundational research demonstrating its use and effects, a meaningful analysis of the reproducibility of its results is not possible.

- To cite this document: BenchChem. [Information on Gastrofensin AN 5 Free Base Currently Unavailable in Public Domain]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15554318#reproducibility-of-gastrofensin-an-5-free-base-results>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com